

physicochemical properties of 1-(4-Aminophenyl)-1H-pyridin-2-one

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Compound of Interest

Compound Name: 1-(4-Aminophenyl)-1H-pyridin-2-one

Cat. No.: B111622

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Foundational Physicochemical Parameters

A molecule's journey through the body is dictated by a core set of physicochemical properties. Understanding these parameters is the first step in predicting a compound's pharmacokinetic and pharmacodynamic behavior.

Solubility: The Gateway to Bioavailability

Aqueous solubility is a critical determinant of a drug's absorption and, consequently, its bioavailability. Poor solubility can lead to low and variable absorption, posing a significant challenge for oral drug delivery.

Experimental Determination of Aqueous Solubility:

The shake-flask method (OECD Guideline 105)

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